

Essential Safety and Logistics for Handling Oxyphenbutazone-d9

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Compound of Interest

Compound Name: Oxyphenbutazone-d9

Cat. No.: B564727

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Oxyphenbutazone-d9**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Oxyphenbutazone. The following procedural guidance is based on the safety data for the parent compound, Oxyphenbutazone, as a specific safety data sheet for the deuterated form was not available. The primary hazard profile is not expected to be significantly altered by deuterium labeling.

Hazard Identification and Toxicology

Oxyphenbutazone is classified as harmful if swallowed and is very toxic to aquatic life. It may also cause irritation to the respiratory tract, skin, and eyes.

Quantitative Toxicology Data

| Metric | Value | Species | Route | Reference |
|-------------------------|--------------|---------|-----------------|-----------|
| LD50 | 330 mg/kg | Mouse | Oral | |
| LD50 | 329 mg/kg | Rat | Oral | |
| Intraperitoneal LD50 | 100 mg/kg | Mouse | Intraperitoneal | |
| Intraperitoneal LD50 | 145 mg/kg | Rat | Intraperitoneal | |
| TDLO | 27 mg/kg/14D | Human | Oral | |

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is critical to minimize exposure during the handling of **Oxyphenbutazone-d9**. The following PPE is recommended based on guidelines for handling hazardous drugs.

Recommended Personal Protective Equipment

| Body Part | Recommended PPE | Specifications and Standards |
|-------------|------------------------------------|---|
| Hands | Double gloves (chemotherapy-grade) | Powder-free, latex-free, tested to ASTM D6978 standard. |
| Body | Impermeable, long-sleeved gown | Disposable, with back closure and elastic or knit cuffs. |
| Eyes | Safety goggles or a face shield | Must meet ANSI Z87.1 standards to protect against splashes. |
| Respiratory | N95 or higher-rated respirator | Required when handling powders outside of a containment device. |
| Head | Hair and beard covers | To prevent contamination. |
| Feet | Shoe covers | Disposable and slip-resistant. |

Operational Plan for Safe Handling

A systematic workflow ensures safety at every stage of handling **Oxyphenbutazone-d9**, from receiving to disposal.

Step-by-Step Handling Protocol

- Receiving:
 - Upon receipt, inspect the package for any signs of damage or leakage in a designated receiving area.
 - Wear chemotherapy-grade gloves when unpacking.
 - If the container is not enclosed in plastic, consider wearing respiratory protection until the integrity of the primary container is confirmed.
- Storage:

- Store in a well-ventilated, designated area away from incompatible materials.
- Keep the container tightly closed.
- The storage area should be clearly labeled with appropriate hazard warnings.
- Preparation and Use:
 - All handling of solid **Oxyphenbutazone-d9** should be conducted within a certified chemical fume hood or other appropriate containment primary engineering control (C-PEC) to avoid dust formation and inhalation.
 - Wear all recommended PPE, including double gloves, a gown, and eye protection.
 - Use dedicated equipment (spatulas, weighing paper, etc.) and decontaminate it after use.
- Spill Response:
 - In case of a spill, evacuate the immediate area.
 - Don appropriate PPE, including respiratory protection.
 - Contain the spill using a spill kit with absorbent materials.
 - Carefully collect the spilled material and place it in a sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly with an appropriate decontaminating agent.

Disposal Plan

Proper disposal of **Oxyphenbutazone-d9** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol

- Waste Segregation:

- All materials contaminated with **Oxyphenbutazone-d9**, including gloves, gowns, weighing paper, and excess compound, should be collected in a designated, labeled hazardous waste container.
- Containerization:
 - Use leak-proof, sealable containers for all waste.
 - Label the container clearly as "Hazardous Chemical Waste" and list "**Oxyphenbutazone-d9**" as the content.
- Disposal Method: *
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